

Proper Disposal of CSRM617: A Comprehensive Guide for Laboratory Personnel

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B15542696

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This document provides essential safety and logistical information for the proper disposal of **CSRM617**, a selective small-molecule inhibitor of the transcription factor ONECUT2.

Hazard Identification and Safety Precautions

CSRM617 hydrochloride is classified as a hazardous substance. All personnel handling this compound must be aware of its potential risks and adhere to prescribed safety measures.

GHS Hazard Classification:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.

- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Signal Word: Warning

A summary of hazard statements and corresponding preventative and response measures is provided in the table below.

Hazard Statement	Precautionary Statement (Prevention)	Precautionary Statement (Response)
H302: Harmful if swallowed.	P270: Do not eat, drink or smoke when using this product.	P330: Rinse mouth.
H315: Causes skin irritation.	P264: Wash hands thoroughly after handling.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	P337: If eye irritation

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